

Head-to-Head Trial: Decoquinatone vs. Monensin in Broiler Chickens

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Compound of Interest

Compound Name: Decoquinatone

Cat. No.: B1670147

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In the continuous effort to optimize broiler production and manage coccidiosis, a parasitic disease of significant economic impact, the selection of effective anticoccidial agents is paramount. This guide provides a comparative analysis of two widely used anticoccidials, **decoquinatone**, a chemical coccidiostat, and monensin, an ionophore antibiotic. The data presented is derived from a head-to-head trial designed to evaluate their respective efficacies on broiler performance and coccidiosis control under controlled experimental conditions.

Performance and Efficacy Data

The following tables summarize the key performance indicators and anticoccidial efficacy of **decoquinatone** and monensin in broiler chickens subjected to a coccidiosis challenge.

Table 1: Broiler Performance Parameters

Treatment Group	Final Body Weight Gain (kg)	Feed Conversion Ratio (FCR)	Mortality (%)
Decoquinatate (27.2 g/ton)	1.70	1.90	10
Monensin (110 g/ton)	1.76	1.96	16.67
Infected, Non-Medicated	1.63	2.06	20
Uninfected, Non-Medicated	1.82	1.93	0

Table 2: Anticoccidial Efficacy

Treatment Group	Average Oocyst Count (oocysts per gram of feces)
Decoquinatate (27.2 g/ton)	29,900
Monensin (110 g/ton)	34,200
Infected, Non-Medicated	45,000
Uninfected, Non-Medicated	0

Experimental Protocol

A study was conducted to evaluate the comparative efficacy of several anticoccidial drugs, including **decoquinatate** and monensin, in broiler chicks.[\[1\]](#)

Animal Husbandry:

- A total of 240 day-old broiler chicks were procured for the experiment.[\[1\]](#)
- The chicks were randomly allocated into eight experimental groups, with each group comprising thirty birds.[\[1\]](#)

- All groups were housed under identical conditions of temperature, humidity, and ventilation for a duration of 42 days, with continuous 24-hour lighting provided.[1]
- Feed and water were available ad libitum throughout the experimental period.[1]

Treatment Groups:

- Group A (**Decoquin**): Received feed supplemented with Deccox® containing 6% **decoquin** at a rate of 27.2 g/ton of feed.[1]
- Group C (Monensin): Received feed supplemented with Elancoban® containing 13.2% monensin sodium at a rate of 110 g/ton of feed.[1]
- Group G (Infected, Non-Medicated): Served as the positive control group, infected with coccidiosis but received no medication.[1]
- Group H (Uninfected, Non-Medicated): Served as the negative control group, neither infected nor medicated.[1]

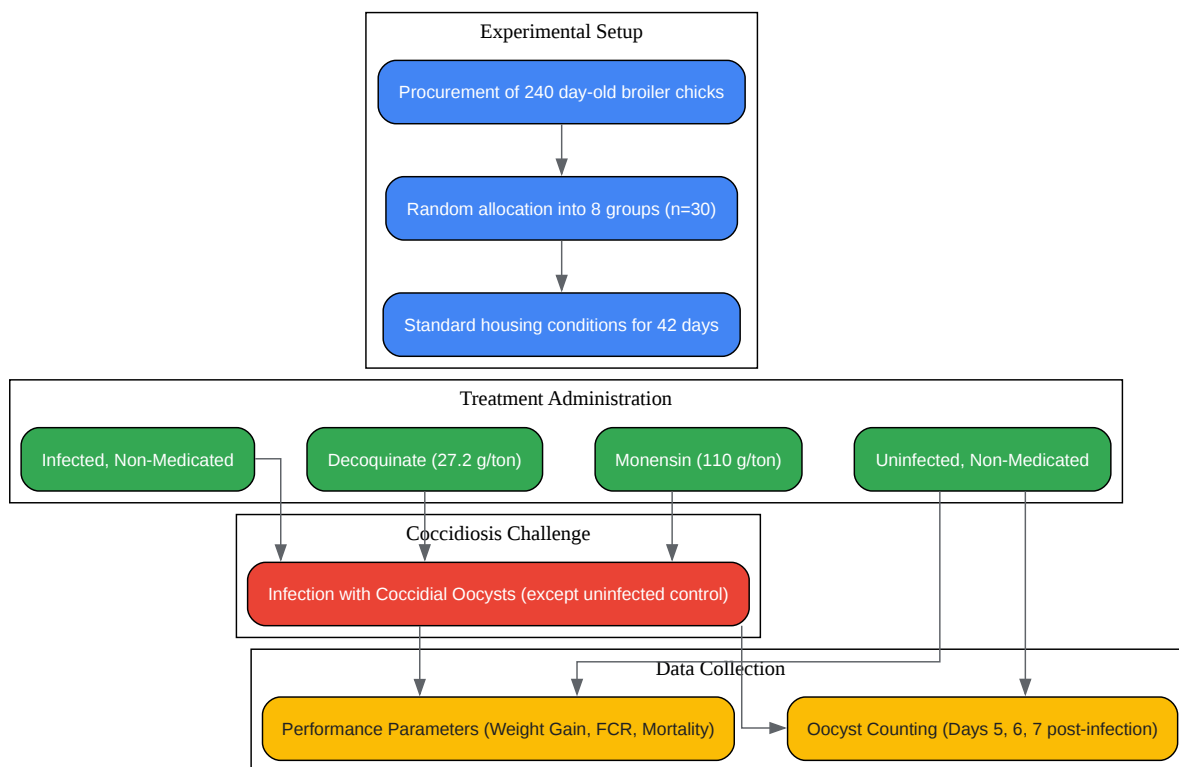
Coccidiosis Challenge:

- All groups, except for the uninfected, non-medicated control group, were challenged with coccidial oocysts. The specific Eimeria species and infection dose were not detailed in the provided summary.

Data Collection:

- Performance Parameters: Feed consumption, body weight gain, and feed conversion ratio (FCR) were recorded for the entire 42-day experimental period. Mortality was also monitored and recorded for each group.[1]
- Anticoccidial Efficacy: Fecal samples were collected from each group on the 5th, 6th, and 7th days post-infection to determine the oocyst count per gram of feces.[1]

Experimental Workflow



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References

- 1. accession.kisti.re.kr [accession.kisti.re.kr]
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